

Penigequinolone A: A Fungal Meroterpenoid with Diverse Bioactivities

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Compound of Interest

Compound Name: Penigequinolone A

Cat. No.: B1246237

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Penigequinolone A is a fungal meroterpenoid, a class of natural products derived from a mixed biosynthetic pathway that combines elements of terpenoid and polyketide synthesis.[1] [2] First isolated from *Penicillium* sp. No. 410, this quinolone alkaloid has demonstrated a range of biological activities, including pollen-growth inhibition, nematocidal, insecticidal, and antibacterial effects.[3][4][5] Its unique structure and promising bioactivities make it a person of interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the producing fungal strains, biosynthesis, experimental protocols, and known biological activities of **Penigequinolone A**.

Fungal Strains Producing Penigequinolone A

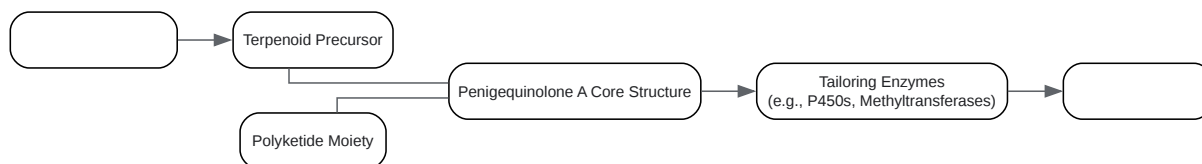
Penigequinolone A has been identified as a secondary metabolite produced by the following fungal strains:

- *Penicillium* sp. No. 410: This is the original strain from which **Penigequinolone A** and its analogue, Penigequinolone B, were first isolated.[3][5]
- *Penicillium thymicola*: The biosynthetic gene cluster for **Penigequinolone A** has been identified in this species.[4]

- *Penicillium scabrosum*: This species has also been reported to produce **Penigequinolone A**.^[6]

Biosynthesis of Penigequinolone A

Penigequinolone A is a meroterpenoid, indicating its hybrid biosynthetic origin.^[2] The biosynthesis initiates from the mevalonate (MEV) pathway, which is responsible for the production of the terpenoid precursor.^[2] The biosynthetic gene cluster for **Penigequinolone A** has been identified in *Penicillium thymicola* and is catalogued as BGC0001372.^[4] While a detailed functional analysis of each enzyme in the cluster is yet to be fully elucidated, a proposed biosynthetic pathway exists.



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Proposed biosynthetic pathway of **Penigequinolone A**.

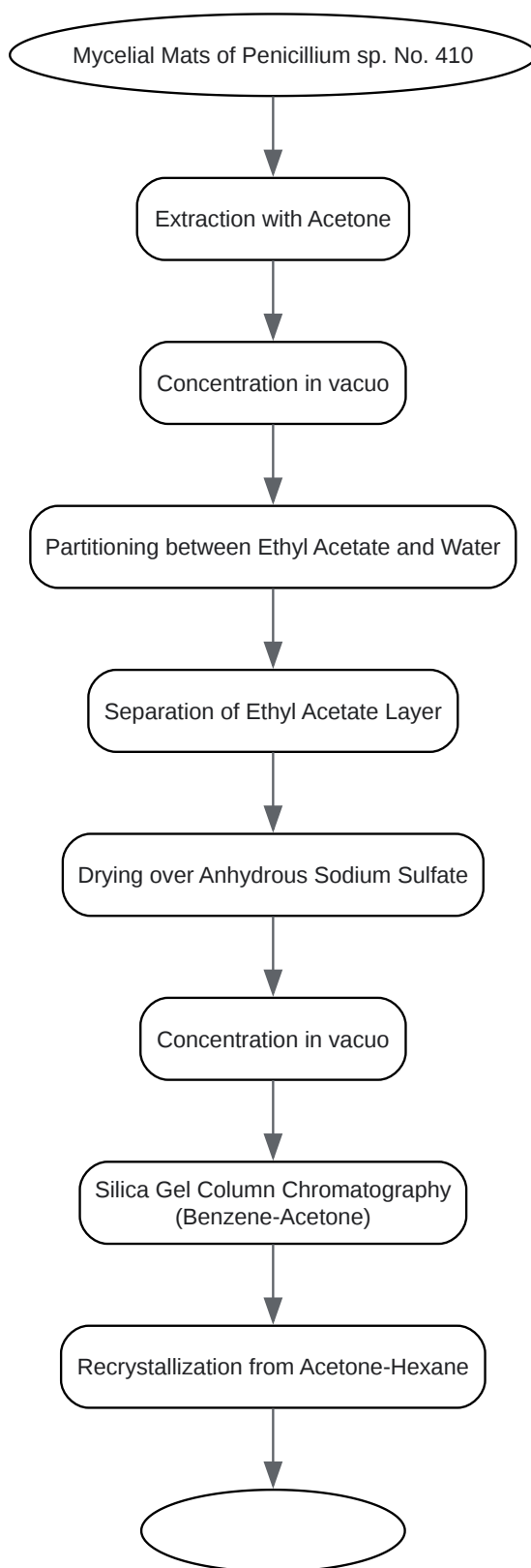
Experimental Protocols

Cultivation of *Penicillium* sp. No. 410

Penicillium sp. No. 410 was cultured on malt extract agar slants. A piece of the mycelial mat was inoculated into 500-mL shaking flasks, each containing 100 mL of a medium composed of 20 g of malt extract, 20 g of glucose, and 1 g of peptone in 1 L of water. The flasks were incubated at 24°C for 14 days on a reciprocal shaker.^[3]

Extraction and Purification of Penigequinolone A

The following workflow outlines the extraction and purification of **Penigequinolone A** from the mycelial mats of *Penicillium* sp. No. 410.^[3]



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